

4-(Bromomethyl)-3-nitrobenzoic Acid: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-(Bromomethyl)-3-nitrobenzoic acid

Cat. No.: B187983

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety and handling information for **4-(Bromomethyl)-3-nitrobenzoic acid**, a versatile reagent used in pharmaceutical synthesis and polymer chemistry.^[1] Due to its hazardous nature, strict adherence to safety protocols is paramount to ensure the well-being of laboratory personnel and the integrity of research. This document outlines the toxicological profile, proper handling procedures, emergency response, and disposal of this compound.

Hazard Identification and Classification

4-(Bromomethyl)-3-nitrobenzoic acid is classified as a corrosive solid that causes severe skin burns and eye damage.^{[2][3]} It is also a lachrymator, meaning it can cause tearing.^[2] The toxicological properties of this compound have not been fully investigated, warranting a cautious approach.^[2]

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314 - Causes severe skin burns and eye damage [3]
Serious Eye Damage/Eye Irritation	1	H318 - Causes serious eye damage [4]

Signal Word: Danger[\[3\]](#)

Hazard Pictogram:

- GHS05 (Corrosion)[\[3\]](#)

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-(Bromomethyl)-3-nitrobenzoic acid** is provided below. This data is essential for safe handling, storage, and experimental design.

Property	Value
Molecular Formula	C ₈ H ₆ BrNO ₄ [2]
Molecular Weight	260.04 g/mol [2]
Appearance	Light yellow to pink crystalline powder [5]
Melting Point	127-130 °C [3]
Solubility	Soluble in Dimethylformamide (DMF) and dichloromethane. Insoluble in water. [5]
Stability	Stable under normal conditions [2]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure risk.

Handling:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[4]
- Avoid breathing dust.[2]
- Do not get in eyes, on skin, or on clothing.[2]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[2] A face shield may be necessary for splash hazards.
- Wash hands thoroughly after handling.[2]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][5]
- Store in a corrosives area.[2]
- Keep away from incompatible materials such as strong oxidizing agents and bases.[2][5]

Personal Protective Equipment (PPE)

The following diagram outlines the necessary personal protective equipment for handling **4-(Bromomethyl)-3-nitrobenzoic acid**.

Diagram 1: Required PPE Workflow

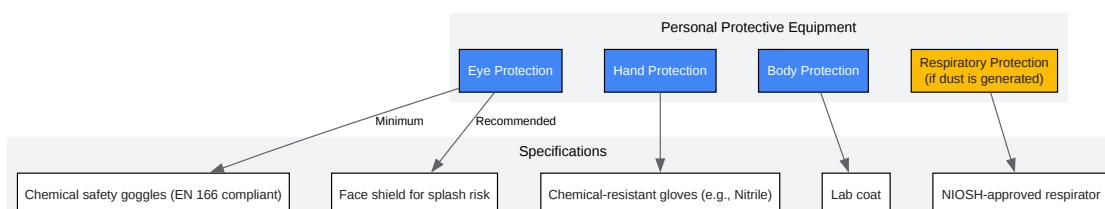
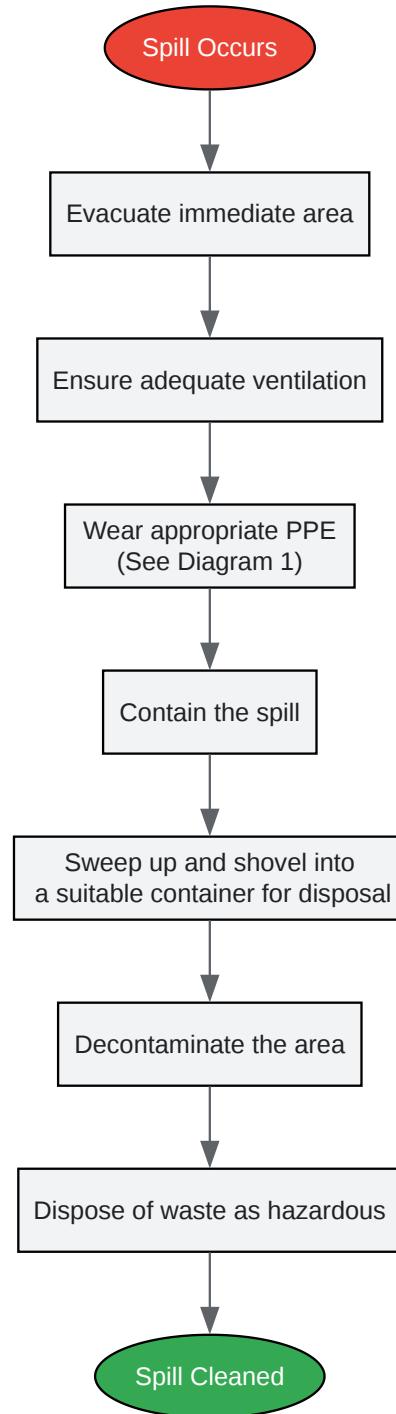


Diagram 2: Spill Handling Workflow

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